

# An In-depth Technical Guide to 3-Cyano-2-methylpyridine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Cyano-2-methylpyridine

Cat. No.: B167422

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This technical guide provides a comprehensive overview of the core basic properties of **3-Cyano-2-methylpyridine**, tailored for researchers, scientists, and professionals in drug development. This document collates critical data on its physical and chemical characteristics, alongside detailed experimental protocols and visual representations of its synthesis.

## Core Properties of 3-Cyano-2-methylpyridine

**3-Cyano-2-methylpyridine**, also known as 2-methyl-3-pyridinecarbonitrile, is a heterocyclic aromatic compound. It serves as a valuable intermediate in the synthesis of various pharmaceutical and agricultural chemicals.<sup>[1]</sup> Its chemical structure consists of a pyridine ring substituted with a methyl group at the 2-position and a cyano group at the 3-position.

## Physical Properties

The physical characteristics of **3-Cyano-2-methylpyridine** are summarized in the table below. These properties are essential for its handling, storage, and application in synthetic chemistry.

| Property          | Value   | Source(s)                               |
|-------------------|---|---|
| Molecular Formula | C <sub>7</sub> H <sub>6</sub> N <sub>2</sub>                                | <a href="#">[1]</a>                     |
| Molecular Weight  | 118.14 g/mol  | <a href="#">[1]</a>                     |
| Appearance        | Pale yellow to white solid/crystalline powder                               | <a href="#">[1]</a> <a href="#">[2]</a> |
| Melting Point     | 56-58 °C  | <a href="#">[2]</a>                     |
|                   | 58 °C   |   |
| Boiling Point     | 95-105 °C at 13 Torr  |   |
| Density           | 1.08 ± 0.1 g/cm <sup>3</sup> (Predicted)                                    |   |
| Vapor Pressure    | 0.194 mmHg at 25°C  |   |
| Flash Point       | 86.5 ± 7.0 °C   |   |
| Refractive Index  | 1.531   |   |
| Solubility        | Insoluble in water; soluble in hot ethanol, ether, benzene, and chloroform. | <a href="#">[3]</a>                     |

## Chemical and Spectroscopic Properties

The chemical and spectroscopic data for **3-Cyano-2-methylpyridine** are crucial for its identification and characterization in experimental settings.

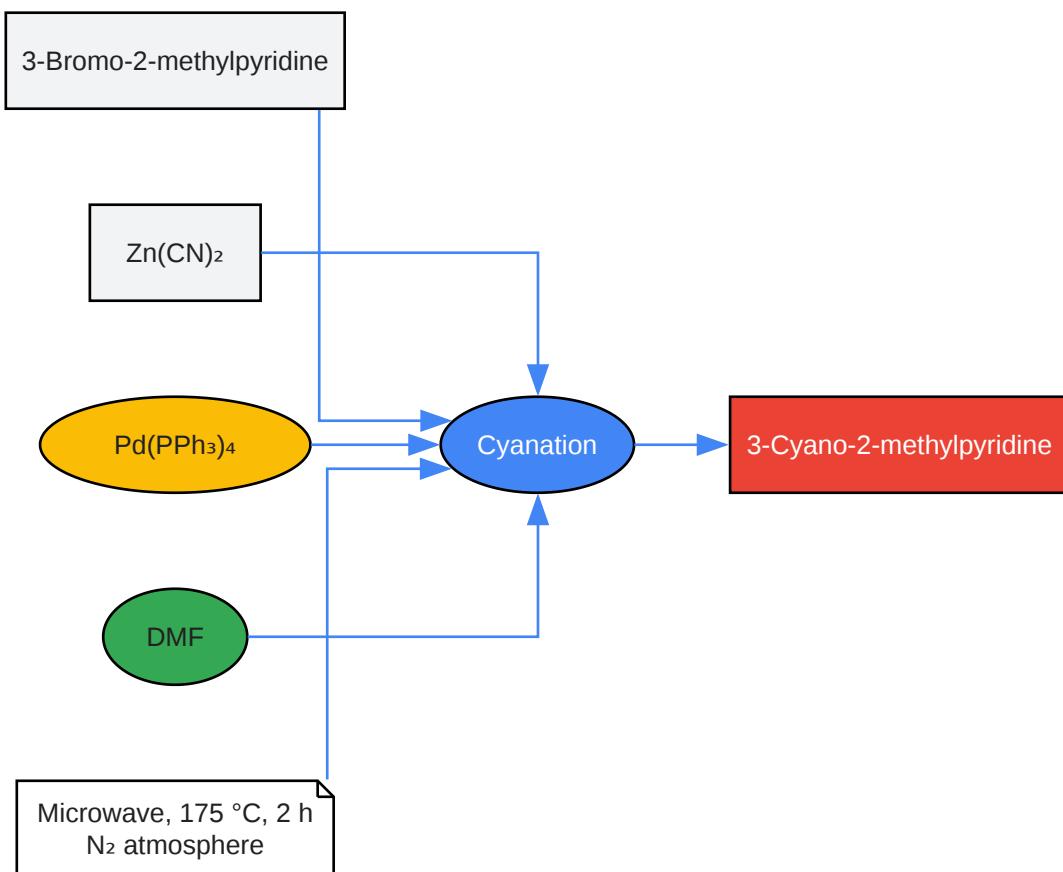
| Property                     | Value  | Source(s)           |
|------------------------------|--|---------------------|
| CAS Number                   | 1721-23-9  |                     |
| Synonyms                     | 2-Methylnicotinonitrile, 2-Methyl-3-pyridinecarbonitrile |                     |
| pKa                          | -0.03 ± 0.10 (Predicted)                                 | <a href="#">[4]</a> |
| Polar Surface Area (PSA)     | 36.7 Å <sup>2</sup>                                      |                     |
| XLogP3                       | 1  |                     |
| <sup>1</sup> H NMR Spectrum  | See Section 3.4  |                     |
| <sup>13</sup> C NMR Spectrum | See Section 3.4  |                     |
| IR Spectrum                  | See Section 3.4  |                     |
| Mass Spectrum                | See Section 3.4  |                     |

## Synthesis of 3-Cyano-2-methylpyridine

Several synthetic routes to **3-Cyano-2-methylpyridine** have been reported. Two common methods are detailed below.

### Synthesis from 3-Bromo-2-methylpyridine

This method involves a cyanation reaction of 3-bromo-2-methylpyridine using a palladium catalyst.

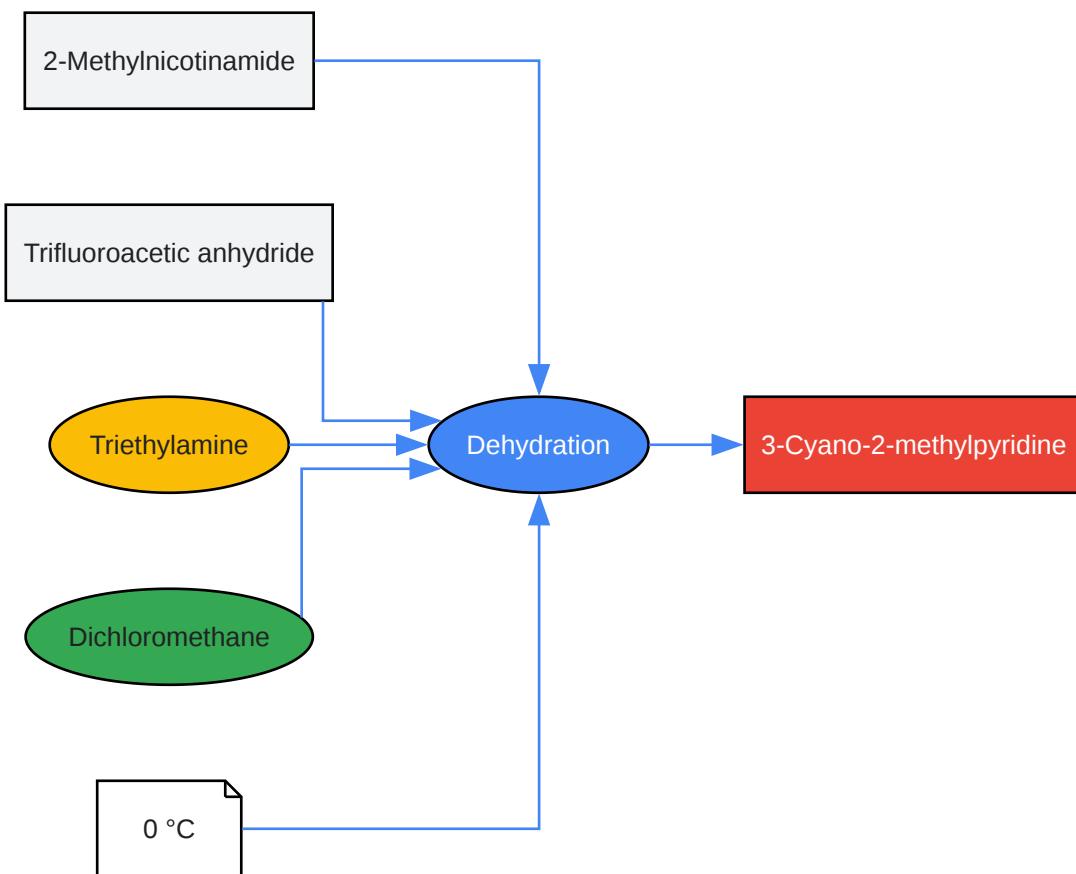


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Synthesis of **3-Cyano-2-methylpyridine** from 3-Bromo-2-methylpyridine.

## Synthesis from 2-Methylnicotinamide

This route involves the dehydration of 2-methylnicotinamide.

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Synthesis of **3-Cyano-2-methylpyridine** from 2-Methylnicotinamide.

## Experimental Protocols

This section provides detailed methodologies for the synthesis and characterization of **3-Cyano-2-methylpyridine**.

## Synthesis Protocols

### Protocol 1: From 3-Bromo-2-methylpyridine

- Dissolve 3-Bromo-2-methylpyridine (344 mg, 2 mmol),  $Zn(CN)_2$  (235 mg, 2 mmol), and  $Pd(PPh_3)_4$  (75 mg, 0.06 mmol) in DMF (5 mL).
- De-gas the mixture by vacuum and backfill with nitrogen three times.

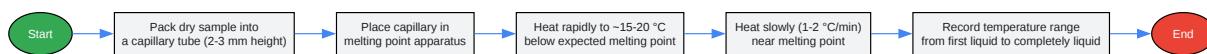
- Heat the reaction mixture in a microwave reactor at 175 °C for 2 hours under a nitrogen atmosphere.
- After cooling, dilute the reaction mixture with ethyl acetate (60 mL).
- Wash the organic layer with saturated saline solution.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter and concentrate the solution under reduced pressure.
- Purify the residue by column chromatography to yield **3-Cyano-2-methylpyridine** as a white solid.

#### Protocol 2: From 2-Methylnicotinamide[2]

- Prepare a suspension of 2-methylnicotinamide (11.1 g, 0.081 mol) and triethylamine (24.8 g, 0.243 mol) in dichloromethane (400 mL) and cool to 0 °C.
- Rapidly add trifluoroacetic anhydride (21.0 g, 0.100 mol) to the suspension.
- Stir the reaction at 0 °C for a few minutes until the reaction is complete.
- Add water to the reaction mixture and extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash sequentially with water and brine.
- Dry the organic layer with anhydrous magnesium sulfate.
- Filter and concentrate the filtrate.
- Purify the residue by silica gel column chromatography (eluent: ethyl acetate/hexane, 1:1) to obtain **3-Cyano-2-methylpyridine** as a light yellow solid.

## Melting Point Determination

A standard method for determining the melting point of a crystalline solid involves a melting point apparatus.[1][5][6][7]



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Workflow for Melting Point Determination.

## Solubility Determination

The following is a general qualitative protocol for determining the solubility of a compound in various solvents.[2][8][9][10][11]

- Place a small, accurately weighed amount of **3-Cyano-2-methylpyridine** (e.g., 10 mg) into a test tube.
- Add a small volume of the solvent to be tested (e.g., 1 mL) at a controlled temperature (e.g., 25 °C).
- Vigorously agitate the mixture for a set period (e.g., 1-2 minutes).
- Observe if the solid has completely dissolved.
- If the solid dissolves, it is considered soluble under these conditions. If not, it is sparingly soluble or insoluble.
- Repeat the procedure with different solvents (e.g., water, ethanol, acetone, dichloromethane, hexane).

## Spectroscopic Data

- $^1\text{H}$  NMR: Spectral data for **3-Cyano-2-methylpyridine** can be found in various chemical databases.[12][13]
- $^{13}\text{C}$  NMR: The  $^{13}\text{C}$  NMR spectrum provides information on the carbon framework of the molecule.[13][14][15]
- IR Spectroscopy: The infrared spectrum shows characteristic absorption bands for the cyano and aromatic functionalities.[13][16][17]

- Mass Spectrometry: The mass spectrum confirms the molecular weight of the compound.[13] [18]

## Safety and Handling

**3-Cyano-2-methylpyridine** should be handled with appropriate safety precautions in a well-ventilated laboratory fume hood. It is advisable to wear personal protective equipment, including safety glasses, gloves, and a lab coat. For detailed safety information, consult the Safety Data Sheet (SDS).

## Applications in Drug Development

**3-Cyano-2-methylpyridine** and its derivatives are important intermediates in the pharmaceutical industry.[8] The cyano and methyl functionalities on the pyridine ring allow for a variety of chemical transformations, making it a versatile building block for the synthesis of more complex, biologically active molecules.[1] Pyridine-based structures are common in many therapeutic agents.[5]

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## References

- 1. Determination of Melting Point [wiredchemist.com]
- 2. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 3. chembk.com [chembk.com]
- 4. Low Field NMR Determination of pKa Values for Hydrophilic Drugs for Students in Medicinal Chemistry [mdpi.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. westlab.com [westlab.com]
- 7. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 8. Measuring Solubility | Secondaire | Alloprof [alloprof.qc.ca]

- 9. lup.lub.lu.se [lup.lub.lu.se]
- 10. d142khf7ia35oz.cloudfront.net [d142khf7ia35oz.cloudfront.net]
- 11. materialneutral.info [materialneutral.info]
- 12. 5-CYANO-2-METHYLPYRIDINE(3222-48-8) 1H NMR spectrum [chemicalbook.com]
- 13. 3-Methylpyridine-2-carbonitrile | C7H6N2 | CID 819928 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 14. spectrabase.com [spectrabase.com]
- 15. dev.spectrabase.com [dev.spectrabase.com]
- 16. mdpi.com [mdpi.com]
- 17. Design, synthesis and anticancer activity of new 3-cyano-2 (1H) -pyridone and 3-cyanopyridine-2-(1H)-thione derivatives – Oriental Journal of Chemistry [orientjchem.org]
- 18. echemi.com [echemi.com]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)